

Spectroscopic Data of 3-Hydroxypropanehydrazide: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxypropanehydrazide

CAS No.: 24535-11-3

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Introduction

3-Hydroxypropanehydrazide is a bifunctional organic molecule incorporating both a hydroxyl and a hydrazide functional group. This unique structural arrangement makes it a valuable building block in synthetic chemistry, particularly in the development of pharmaceuticals and other bioactive molecules. The hydrazide moiety can participate in the formation of hydrazones, while the hydroxyl group offers a site for further functionalization. Accurate structural elucidation and characterization of **3-Hydroxypropanehydrazide** are paramount for its effective utilization in research and development. This technical guide provides an in-depth analysis of the spectroscopic data of **3-Hydroxypropanehydrazide**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The data presented herein is a combination of predicted values from computational models and established principles of spectroscopic interpretation for related functional groups, offering a comprehensive and practical resource for researchers.

Molecular Structure and Key Features

3-Hydroxypropanehydrazide possesses a simple aliphatic chain with key functional groups at its termini. Understanding its structure is fundamental to interpreting its spectroscopic data.

Caption: Molecular structure of **3-Hydroxypropanehydrazide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Due to the lack of readily available experimental spectra in peer-reviewed literature, the following data is predicted using computational algorithms, which serve as a reliable guide for experimental verification.^{[1][2]}

¹H NMR Spectroscopy

The predicted ¹H NMR spectrum of **3-Hydroxypropanehydrazide** would exhibit distinct signals corresponding to the different proton environments in the molecule. The chemical shifts are influenced by the electronegativity of neighboring atoms (oxygen and nitrogen).

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
-OH	~3.5 - 4.5	Broad Singlet	1H
-CH ₂ - (adjacent to OH)	~3.7	Triplet	2H
-CH ₂ - (adjacent to C=O)	~2.4	Triplet	2H
-NH-	~8.0 - 9.0	Broad Singlet	1H
-NH ₂	~4.0 - 5.0	Broad Singlet	2H

Causality behind Experimental Choices: The choice of a deuterated solvent such as DMSO-d₆ is crucial for observing the exchangeable protons of the -OH, -NH, and -NH₂ groups. In D₂O, these peaks would disappear due to proton-deuterium exchange. The broadness of these signals is a result of this exchange and quadrupole effects from the nitrogen atoms. The triplet multiplicity for the methylene groups arises from spin-spin coupling with the adjacent methylene protons.

^{13}C NMR Spectroscopy

The predicted proton-decoupled ^{13}C NMR spectrum of **3-Hydroxypropanehydrazide** will show three distinct signals for the three carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)
C=O (Carbonyl)	~170 - 175
-CH ₂ - (adjacent to OH)	~58 - 62
-CH ₂ - (adjacent to C=O)	~35 - 40

Expertise & Experience: The downfield chemical shift of the carbonyl carbon is a characteristic feature of the amide functional group. The carbon adjacent to the electronegative oxygen atom of the hydroxyl group is also shifted downfield compared to a standard alkane carbon, but not as significantly as the carbonyl carbon.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The predicted IR spectrum of **3-Hydroxypropanehydrazide** would display characteristic absorption bands for the O-H, N-H, and C=O functional groups.

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity	Description
O-H (Alcohol)	3200 - 3600	Strong, Broad	Stretching vibration
N-H (Hydrazide)	3200 - 3400	Medium, Broad	Stretching vibrations (symmetric and asymmetric)
C-H (Alkane)	2850 - 3000	Medium	Stretching vibrations
C=O (Amide I band)	1630 - 1680	Strong	Stretching vibration
N-H (Amide II band)	1510 - 1570	Medium	Bending vibration

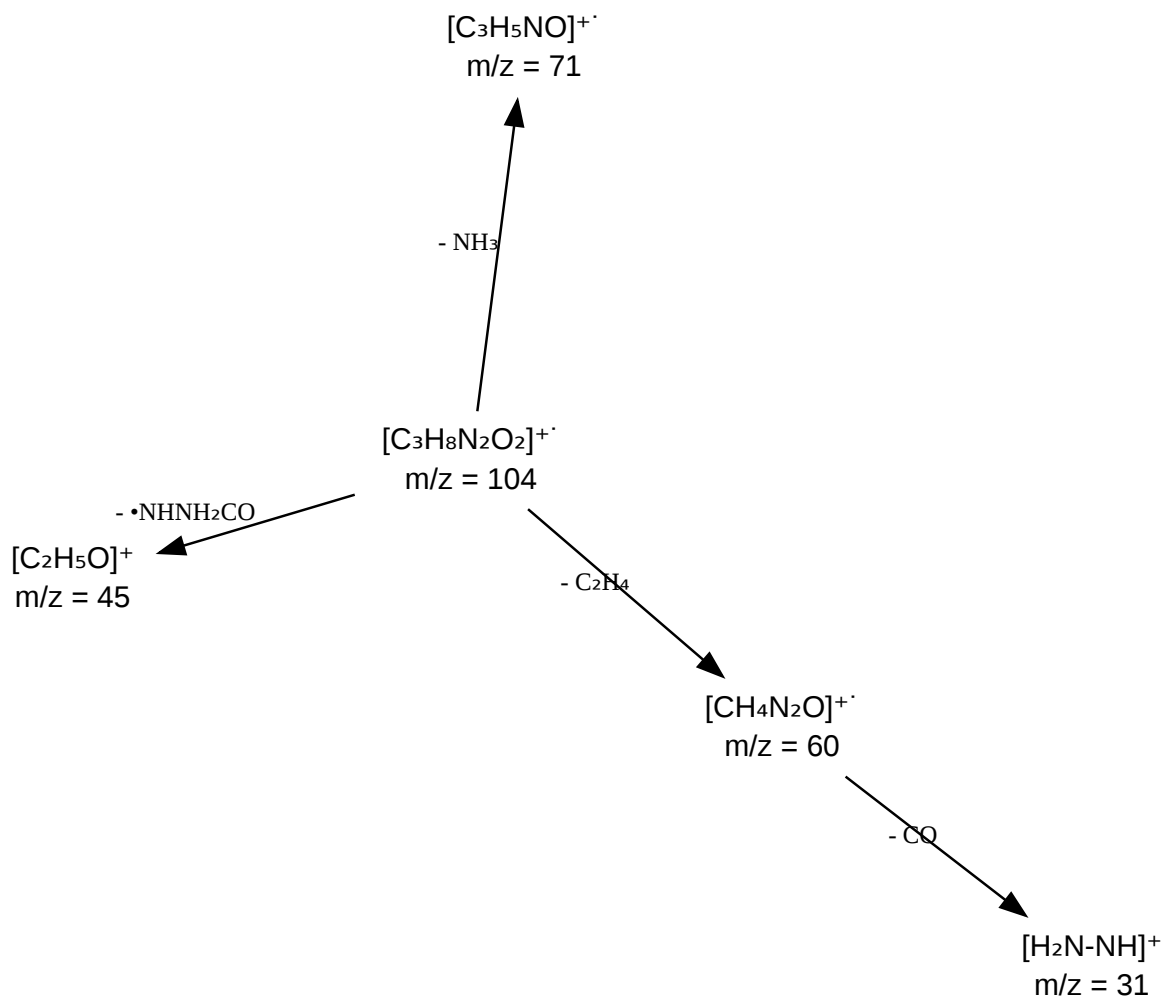
Trustworthiness: The broadness of the O-H and N-H stretching bands is indicative of hydrogen bonding, which is expected in the condensed phase of this molecule. The presence of both a strong C=O stretch (Amide I) and an N-H bend (Amide II) is a reliable indicator of the hydrazide functional group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **3-Hydroxypropanehydrazide** (Molecular Weight: 104.11 g/mol), the electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) and several characteristic fragment ions.

Proposed Fragmentation Pathway

The fragmentation of **3-Hydroxypropanehydrazide** is likely to be initiated by the loss of an electron from one of the lone pairs on the nitrogen or oxygen atoms. Subsequent cleavage of bonds will lead to the formation of stable carbocations and neutral fragments.



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Sources

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